

Technical Guide: DBCO-PEG9-Amine Safety and Application Protocols

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Compound of Interest

Compound Name: DBCO-PEG9-amine

Cat. No.: B8104279

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and application of **DBCO-PEG9-amine**, a bifunctional linker widely used in bioconjugation and drug development. The information is compiled for professionals engaged in research and development who require detailed safety data and experimental protocols.

Section 1: Safety Data Sheet Summary

The following tables summarize the key safety and physical and chemical properties of **DBCO-PEG9-amine** TFA salt. It is important to note that this compound is not classified as hazardous; however, standard laboratory safety precautions should always be observed.^[1]

Identification and Supplier Details

Property	Value
Product Name	DBCO-PEG9-amine TFA salt
CAS Number	2353409-99-9 ^{[2][3][4][5]}
Molecular Formula	C39H57N3O11
Molecular Weight	743.9 g/mol
Supplier (Example)	BroadPharm

Hazard Identification

Hazard Classification	GHS Classification
Classification	Not classified as a hazard

Handling and Storage

Condition	Recommendation
Handling	Handle only by qualified personnel in a chemical fume hood.
Wash thoroughly after handling.	
Storage	Store in closed vessels, refrigerated. Recommended storage at -20°C for long-term stability. For stock solutions, store at -80°C for up to 6 months or -20°C for up to 1 month, protected from light and under argon.
Conditions to Avoid	Heat, flames, and sparks.
Materials to Avoid	Oxidizing agents.

Personal Protective Equipment (PPE)

Type	Specification
Engineering Controls	Use only in a chemical fume hood.
Eye/Face Protection	Wear safety goggles.
Hand Protection	Wear chemical-resistant gloves.
Skin and Body Protection	Wear suitable protective clothing.
Respiratory Protection	Wear an approved mask/respirator.

First Aid Measures

Exposure Route	First Aid Procedure
Skin Contact	Immediately wash skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
Eye Contact	Immediately wash eyes with copious amounts of water for at least 15 minutes, separating the eyelids. Seek medical attention if irritation persists.
Inhalation	Remove to fresh air. Seek medical attention in severe cases or if symptoms persist.
Ingestion	Wash out mouth with copious amounts of water for at least 15 minutes. Seek medical attention.

Physical and Chemical Properties

Property	Value
Appearance	Oil
Odor	No data available
Boiling Point	No data available
Melting Point	No data available
Solubility	Water, DMSO, DCM, DMF
Purity	Typically $\geq 95\%$ or $\geq 98\%$

Toxicological Information

Data Point	Value
Acute Toxicity	To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.
LD50/LC50	No data available

Section 2: Experimental Protocols

DBCO-PEG9-amine is a versatile linker used in copper-free click chemistry, specifically in strain-promoted alkyne-azide cycloaddition (SPAAC) reactions. The primary amine allows for its conjugation to molecules containing activated esters (e.g., NHS esters), while the DBCO group reacts with azide-containing molecules.

General Protocol for Protein Labeling via Amine-Reactive DBCO Linkers

This protocol is a general guideline for the conjugation of a protein with an amine-reactive DBCO linker. This can be adapted for the use of **DBCO-PEG9-amine** in a two-step conjugation process where the amine of the linker is first reacted with a molecule containing a suitable reactive group.

Materials:

- Protein to be labeled (in an amine-free buffer like PBS, pH 7.2-7.5)
- DBCO-PEG-NHS Ester (as an example of an amine-reactive DBCO linker)
- Anhydrous Dimethylsulfoxide (DMSO) or Dimethylformamide (DMF)
- Quenching Buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Desalting columns

Procedure:

- **Protein Preparation:** Prepare the protein solution at a concentration of 1-5 mg/mL in an amine-free and azide-free buffer (e.g., PBS).
- **Linker Preparation:** Immediately before use, dissolve the DBCO-PEG-NHS Ester in DMSO or DMF to a stock concentration of 10-20 mM.
- **Labeling Reaction:**
 - Add a 10- to 20-fold molar excess of the dissolved DBCO linker to the protein solution.
 - The final concentration of the organic solvent should not exceed 10% (v/v).
 - Incubate the reaction for 1 hour at room temperature or 2 hours on ice.
- **Quenching:** Add the quenching buffer to a final concentration of 50-100 mM to stop the reaction by consuming any unreacted NHS ester. Incubate for 15 minutes at room temperature.
- **Purification:** Remove the excess, unreacted DBCO reagent using a desalting column equilibrated with the desired buffer for the subsequent click reaction.

Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC)

Materials:

- DBCO-labeled molecule (from the previous protocol)
- Azide-containing molecule of interest
- Reaction Buffer (e.g., PBS)

Procedure:

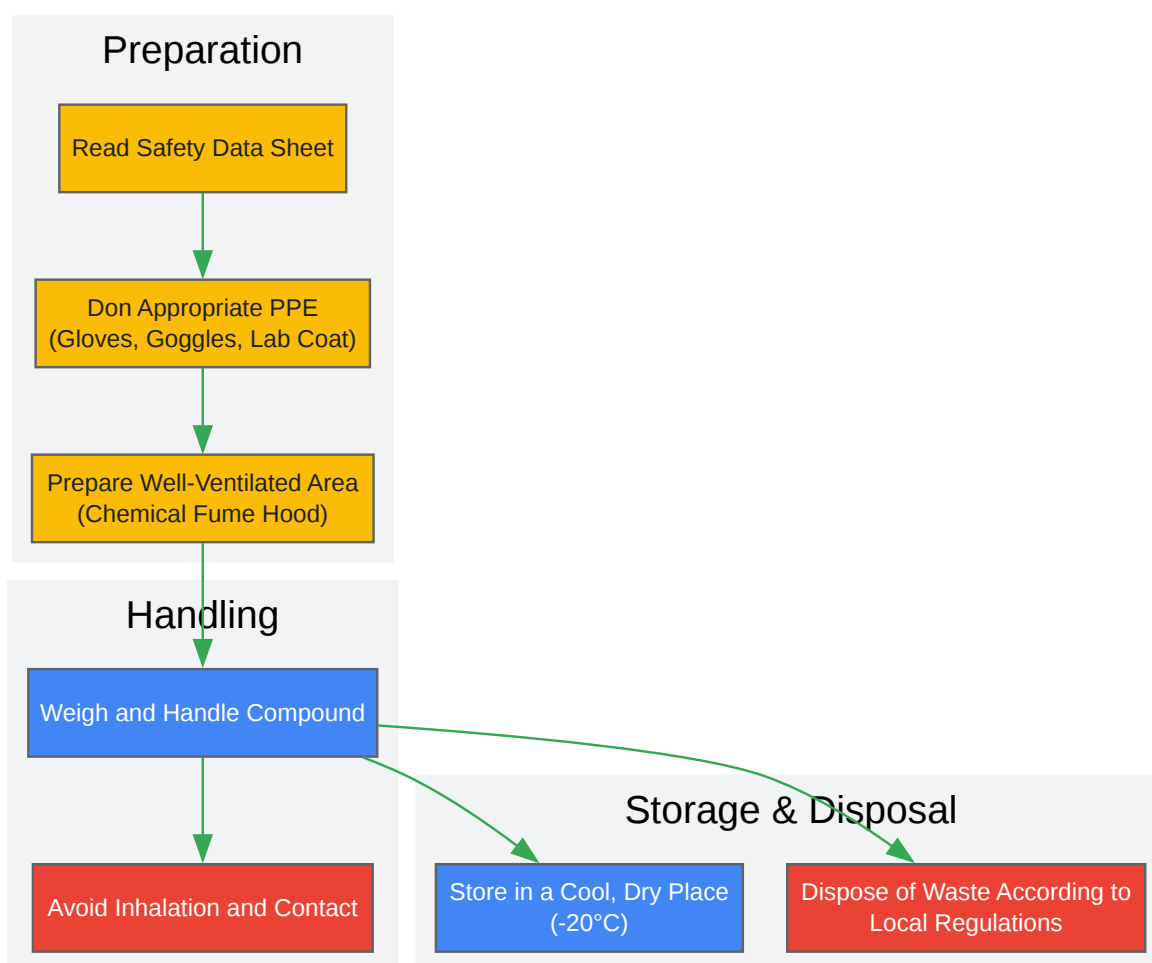
- **Reaction Setup:** Add the azide-containing molecule to the purified DBCO-labeled protein. A 2- to 10-fold molar excess of the azide molecule is recommended.
- **Incubation:** Incubate the reaction mixture for 2-12 hours at room temperature or overnight at 4°C with gentle mixing.

- Purification: Purify the final conjugate using an appropriate method such as size-exclusion chromatography (SEC) or dialysis to remove the excess azide-containing molecule.
- Characterization: Analyze the final conjugate by SDS-PAGE to observe the shift in molecular weight and assess the purity by SEC-HPLC.

Section 3: Visualized Workflows and Pathways

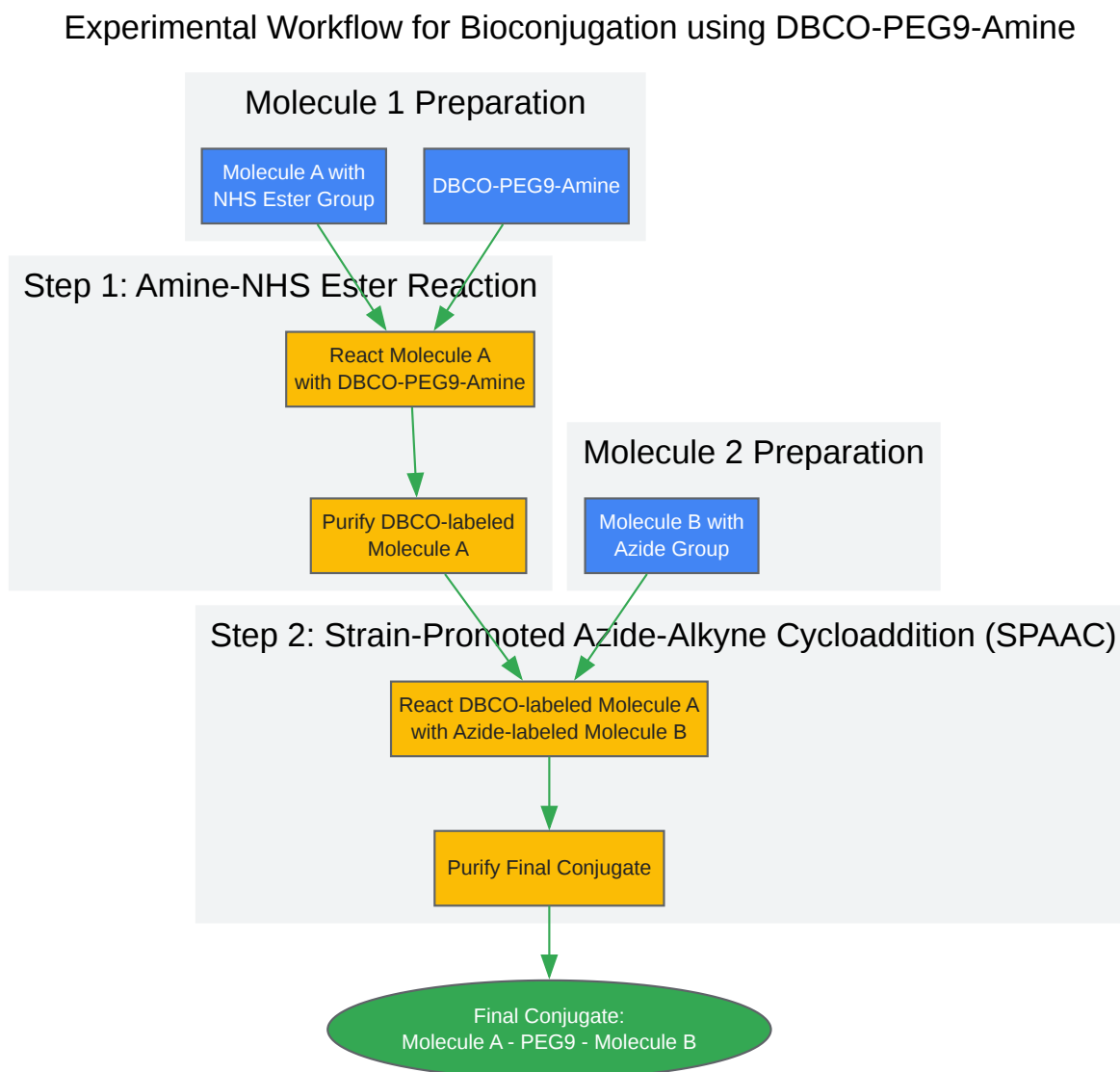
The following diagrams illustrate the logical flow of safety procedures and a typical experimental workflow involving **DBCO-PEG9-amine**.

Safe Handling Workflow for DBCO-PEG9-Amine



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Caption: A flowchart outlining the key safety steps for handling **DBCO-PEG9-amine**.



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Caption: A diagram illustrating the two-step bioconjugation process using **DBCO-PEG9-amine**.

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